

issues with Diisopropyl peroxydicarbonate storage and stability

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Compound of Interest

Compound Name: *Diisopropyl peroxydicarbonate*

Cat. No.: *B094068*

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Technical Support Center: Diisopropyl Peroxydicarbonate (DIPP)

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe storage, handling, and stability of **Diisopropyl peroxydicarbonate (DIPP)**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Diisopropyl peroxydicarbonate**?

A1: **Diisopropyl peroxydicarbonate** must be stored at or below -15°C to -20°C (-4°F) in a specialized deep-freeze unit.[1][2] The storage facility should be a well-ventilated, unheated, and noncombustible building.[3][4] It is critical to have an alarm system to indicate any abnormal temperature fluctuations within the storage unit.[3][4]

Q2: What are the primary hazards associated with DIPP?

A2: DIPP is a highly reactive and unstable compound. The primary hazards include:

- **Thermal Instability:** It can decompose violently or explosively at temperatures between 0-10°C due to a self-accelerating exothermic decomposition.[5][6][7]

- Shock and Friction Sensitivity: Explosions have been reported due to shock, heat, or friction. [\[5\]](#)[\[6\]](#)[\[7\]](#)
- High Flammability: DIPP is a combustible solid that is unstable above 12°C (53°F).[\[1\]](#)
- Strong Oxidizing Agent: It can ignite organic compounds on contact and react explosively with strongly reduced materials.[\[5\]](#)[\[6\]](#)
- Health Hazards: Contact can cause skin and eye irritation or burns.[\[1\]](#)[\[8\]](#) Inhalation can irritate the respiratory system.[\[1\]](#)

Q3: What materials are incompatible with DIPP?

A3: DIPP is incompatible with a range of substances that can accelerate its decomposition, potentially leading to violent reactions or explosions. These include:

- Metals (such as cobalt, iron, manganese, nickel, or vanadium) and their salts[\[3\]](#)[\[6\]](#)[\[9\]](#)
- Amines[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Strong alkalies (e.g., sodium hydroxide, potassium hydroxide)[\[1\]](#)
- Organic matter[\[1\]](#)[\[4\]](#)
- Potassium iodide[\[4\]](#)
- Acids and bases[\[8\]](#)

Q4: How should I handle a spill of **Diisopropyl peroxydicarbonate**?

A4: In case of a spill, evacuate all non-essential personnel from the area.[\[3\]](#)[\[7\]](#) Do not attempt to clean up the spill unless you are a trained specialist.[\[1\]](#) The area should be ventilated.[\[1\]](#) Absorb the spilled material with an inert, damp, non-combustible material like vermiculite or dry sand using non-sparking tools.[\[2\]](#)[\[6\]](#) Place the absorbed material into loosely covered plastic containers for disposal.[\[6\]](#)

Troubleshooting Guide

Issue: I suspect my DIPP has been exposed to elevated temperatures.

- Immediate Action: Do not handle the material. Evacuate the area immediately and consult your institution's safety protocols for handling potentially unstable chemicals.
- Troubleshooting Steps:
 - Verify Temperature Records: Check the temperature logs of the storage unit to confirm the duration and extent of the temperature deviation.
 - Visual Inspection (with extreme caution): If it can be done safely without moving or touching the container, visually inspect the material for any changes in appearance, such as discoloration or gas evolution. However, approaching a potentially unstable container is not recommended.
 - Consult a Specialist: Contact your chemical safety officer or a specialist in reactive chemicals for guidance on how to proceed. Disposal of the material by trained professionals is the safest course of action.

Issue: I observe discoloration or crystal formation in my DIPP solution.

- Immediate Action: Do not use the material. This could be a sign of decomposition or contamination, which increases the risk of a hazardous reaction. Isolate the container if it is safe to do so.
- Troubleshooting Steps:
 - Review Storage Conditions: Ensure that the material has been stored at the correct temperature and protected from light.[\[1\]](#)[\[4\]](#)
 - Check for Contamination: Review your handling procedures to identify any potential sources of contamination.
 - Safe Disposal: Dispose of the material according to your institution's hazardous waste disposal procedures for reactive chemicals.

Quantitative Data Summary

Parameter	Value	Reference(s)
Recommended Storage Temperature	$\leq -15^{\circ}\text{C}$ to -20°C (-4°F)	[1][2]
Self-Accelerating Decomposition Temperature (SADT)	47°C	[10]
Decomposition Temperature Range	$0-10^{\circ}\text{C}$ (can be violent or explosive)	[5][6][7]
Half-life at 40°C	18 hours	[5][11]
Half-life at 48°C	10 hours	[2]
Half-life at 60°C	1.2 hours	[5][11]
Half-life at 64°C	1.0 hour	[2]
Half-life at 82°C	0.1 hour	[2]
Flash Point	79.1°C	[2][3]
Melting Point	$\sim 10^{\circ}\text{C}$ (50°F)	[5]

Experimental Protocols

Protocol: Thermal Stability Assessment of DIPP (Conceptual)

This is a conceptual protocol and should be adapted and performed by trained professionals in a controlled laboratory setting with appropriate safety measures.

- Objective: To determine the thermal stability of a DIPP sample under controlled heating.
- Instrumentation: Differential Scanning Calorimetry (DSC) or a similar thermal analysis instrument.
- Sample Preparation:
 - Under strict temperature control (in a cold room or glovebox maintained below -20°C), carefully weigh a small, representative sample of the DIPP (typically 1-5 mg) into a

hermetically sealed aluminum DSC pan.

- Prepare a reference pan (empty, hermetically sealed).
- DSC Analysis:
 - Place the sample and reference pans into the DSC cell.
 - Program the instrument to ramp the temperature at a controlled rate (e.g., 2-10°C/min) from a sub-ambient temperature (e.g., -40°C) to a temperature above the expected decomposition range (e.g., 100°C).
 - Continuously monitor the heat flow to and from the sample.
- Data Analysis:
 - The onset temperature of the exothermic peak in the DSC thermogram indicates the temperature at which decomposition begins.
 - The peak temperature of the exotherm represents the temperature of the maximum rate of decomposition.
 - The area under the exothermic peak is proportional to the enthalpy of decomposition.
- Safety Precautions:
 - This experiment must be conducted behind a blast shield.
 - All handling of DIPP must be done using appropriate personal protective equipment (PPE), including safety goggles, a face shield, and cryogenic gloves.
 - The amount of sample used should be kept to a minimum to reduce the severity of any potential thermal event.

Diagrams

Caption: Troubleshooting workflow for potential DIPP stability issues.

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